

mitigating dissolution of dilithium terephthalate in liquid electrolytes

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Compound of Interest

Compound Name: Terephthalic acid, lithium salt

CAS No.: 28313-49-7

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Technical Support Center: Li₂TP Stability & Performance Optimization

Topic: Mitigating Dissolution of Dilithium Terephthalate (Li₂TP) in Liquid Electrolytes Ticket ID: #Li₂TP-STAB-001 Status: Open Assigned Specialist: Senior Application Scientist, Organic Battery Division

Executive Summary & Core Directive

The Problem: Dilithium terephthalate (Li₂TP) is a promising organic electrode material due to its sustainability and theoretical capacity (~300 mAh/g). However, as a small organic salt, it suffers from high solubility in conventional polar aprotic solvents (e.g., Ethylene Carbonate/Diethyl Carbonate). This leads to the "shuttle effect," where dissolved active material migrates to the counter electrode, causing rapid capacity fading and low Coulombic efficiency.

The Solution: Mitigation requires a multi-layered approach:

- Thermodynamic Suppression: Altering the electrolyte solvation structure (High Concentration Electrolytes - HCE).
- Kinetic Barrier: Physically blocking dissolution via Atomic Layer Deposition (ALD).
- Separator Engineering: Preventing the migration of dissolved species.

Module A: Electrolyte Engineering (Thermodynamic Control)

Theory: In dilute electrolytes (e.g., 1M LiPF₆), "free" solvent molecules uncoordinated to Li⁺ ions are available to solvate the Li₂TP organic anions. By increasing salt concentration, we eliminate free solvent molecules, forcing them all into the primary solvation sheath of Li⁺. This creates a "Solvent-in-Salt" system where the solvent is unavailable to dissolve the Li₂TP.

Protocol A1: Preparation of Localized High-Concentration Electrolyte (LHCE)

Target: Create an electrolyte that suppresses dissolution while maintaining wettability.^[1]

Reagents:

- Salt: Lithium Bis(fluorosulfonyl)imide (LiFSI) - Preferred over LiPF₆ for higher solubility and stability.
- Solvent: 1,2-Dimethoxyethane (DME).^[2]
- Diluent: 1,1,2,2-Tetrafluoroethyl 2,2,3,3-tetrafluoropropyl ether (TTE) or Bis(2,2,2-trifluoroethyl) ether (BTFE).

Step-by-Step Workflow:

- Drying: Dry DME and TTE over molecular sieves (3Å or 4Å) for 48 hours inside an Ar-filled glovebox (O₂ < 0.1 ppm, H₂O < 0.1 ppm). Moisture triggers hydrolysis of Li₂TP.
- HCE Precursor: Dissolve LiFSI in DME at a 1:1.2 molar ratio.

- Note: This reaction is exothermic. Add salt slowly and stir continuously.
- Result: This forms the "High Concentration" base (approx. 4M).
- Dilution (LHCE Formation): Add TTE to the HCE base to achieve a molar ratio of LiFSI:DME:TTE = 1:1.2:3.
 - Why? TTE is non-solvating. It lowers viscosity and improves separator wetting without breaking the Li⁺-DME solvation clusters that protect the Li₂TP.
- Validation: The electrolyte should be clear. If cloudy, salt precipitation has occurred; check moisture levels.

Module B: Surface Modification (Kinetic Barrier)

Theory: A conformal inorganic coating allows Li⁺ transport (ionic conductivity) but blocks the large organic terephthalate anions from diffusing out (steric hindrance). Atomic Layer Deposition (ALD) of Al₂O₃ is the gold standard for this.

Protocol B1: ALD Coating of Li₂TP Electrodes

Target: Deposit a 2-5 nm Al₂O₃ protective layer directly on the fabricated electrode.

Parameters:

- Precursors: Trimethylaluminum (TMA) and Water (H₂O).[\[3\]](#)
- Carrier Gas: High-purity Nitrogen (99.999%).
- Reactor Temp: 100°C - 150°C (Li₂TP is thermally stable up to ~300°C, but binders may not be).

Cycle Sequence (1 Cycle):

- TMA Pulse: 0.02 seconds. (Chemisorption of Al source).
- Purge: 10 seconds. (Remove unreacted TMA).
- H₂O Pulse: 0.02 seconds. (Hydrolysis to form Al-O bonds).

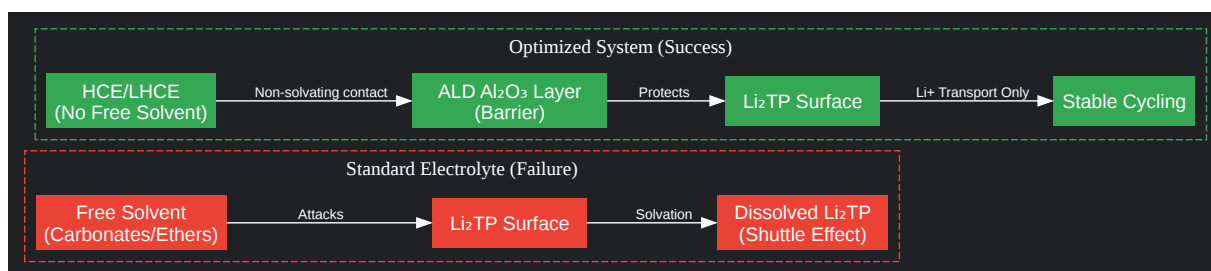
- Purge: 10 seconds. (Remove byproducts).

Optimization Table:

Desired Thickness	Number of Cycles	Purpose
2 nm	~15-20 cycles	High rate capability; minimal impedance increase.
5 nm	~40-50 cycles	Long-term cycling stability; best for preventing dissolution.
>10 nm	>80 cycles	Not Recommended. Will significantly increase charge transfer resistance ().

Visualizing the Mechanism

The following diagram illustrates the difference between a standard dilute electrolyte failure mode and the HCE/ALD protected system.



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Caption: Comparison of dissolution mechanisms. Left: Free solvents attack Li₂TP. Right: ALD barrier and Solvation-structure engineering prevent active material loss.

Troubleshooting & FAQ

Q1: My separator turned yellow/red after cycling. What does this mean?

- **Diagnosis:** This is the hallmark of the Shuttle Effect. The color change indicates that terephthalate anions or radical intermediates have dissolved, migrated through the separator, and are reacting at the counter electrode.
- **Fix:** Switch to the LHCE protocol (Module A). Standard carbonate electrolytes (EC/DEC) are not compatible with Li_2TP for long-term cycling.

Q2: I applied the ALD coating, but the capacity dropped significantly in the first cycle.

- **Diagnosis:** The coating may be too thick, creating high impedance (insulating layer).
- **Fix:** Reduce ALD cycles to <20 (approx 2nm). Alternatively, verify that your vacuum drying process before ALD was sufficient; residual moisture can create non-uniform "clumps" of Al_2O_3 rather than a conformal film.

Q3: Can I use LiPF_6 instead of LiFSI ?

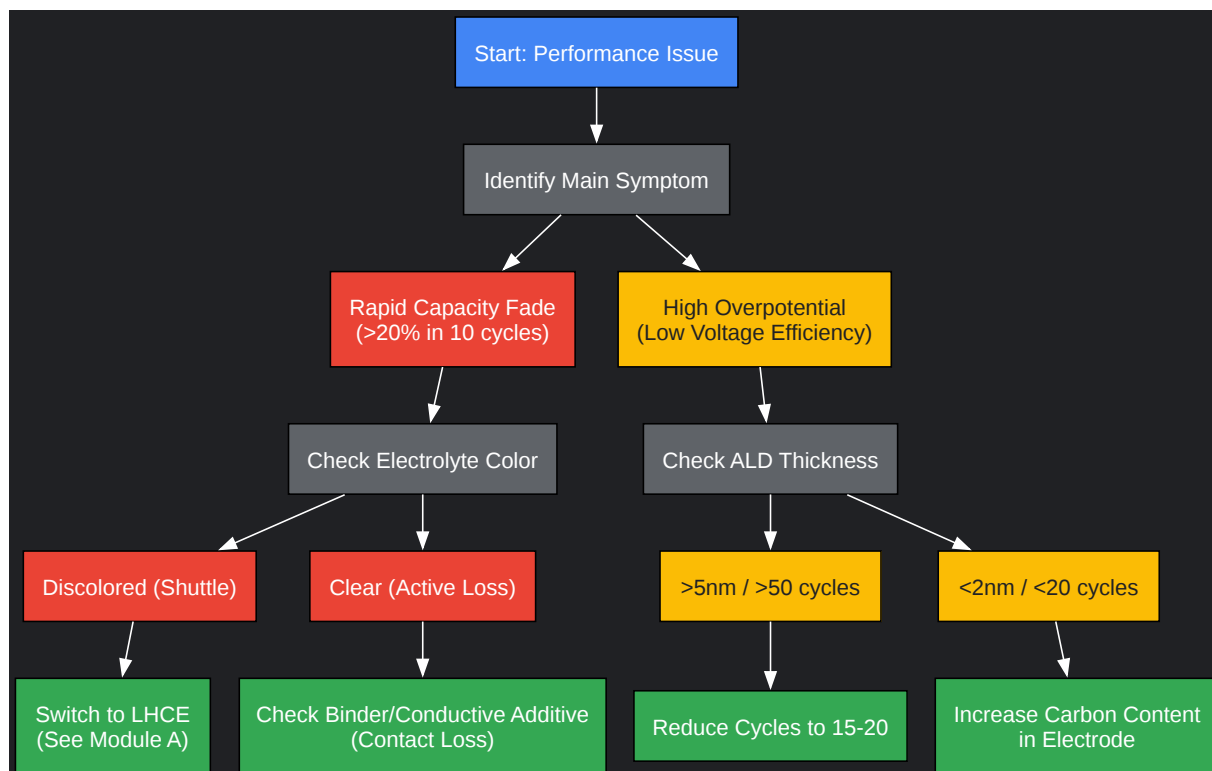
- **Diagnosis:** LiPF_6 is prone to hydrolysis, forming HF (hydrofluoric acid). HF can degrade the organic Li_2TP structure and the ALD coating.
- **Recommendation:** LiFSI is chemically more stable and has higher solubility in ethers, which is critical for achieving the "High Concentration" state required to stop dissolution.

Q4: How do I confirm the ALD coating actually worked before building a cell?

- **Validation:** Use X-ray Photoelectron Spectroscopy (XPS).^[4] Look for the Al 2p peak at ~74 eV.
- **Quick Check:** Place a coated electrode in a vial of pure solvent (e.g., DME) for 24 hours alongside an uncoated one. The uncoated solvent will likely discolor; the coated one should remain clear.

Decision Tree for Optimization

Use this flow to diagnose your specific experimental issue.



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Caption: Diagnostic flowchart for identifying root causes of Li₂TP cell failure.

References

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